

(Chloromethyl)triethoxysilane molecular weight and formula

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Compound of Interest

Compound Name: (Chloromethyl)triethoxysilane

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An In-depth Technical Guide to (Chloromethyl)triethoxysilane

Introduction

(Chloromethyl)triethoxysilane is a versatile organosilicon compound with significant applications across various industrial and research sectors.^[1] Its bifunctional nature, featuring a reactive chloromethyl group and hydrolyzable ethoxy groups, makes it a valuable intermediate in organic synthesis and material science.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

Molecular Profile

The fundamental characteristics of (Chloromethyl)triethoxysilane are summarized below. It is a colorless to slightly pale-yellow liquid.^[3]

Property	Value	References
Molecular Formula	C7H17ClO3Si	[3][4][5]
Linear Formula	(C2H5O)3SiCH2Cl	[6]
Molecular Weight	212.75 g/mol	[3][4][5][6]
CAS Number	15267-95-5	[3][6]
Density	1.022 g/mL at 25 °C	[7][6]
Boiling Point	173-176 °C	[3][7][6]
Flash Point	47 °C (116.6 °F)	
Refractive Index	n ₂₀ /D 1.41	[3][6]
Purity	Typically >95.0% (GC)	[3]

Chemical Reactivity and Applications

The utility of **(Chloromethyl)triethoxysilane** stems from its dual functionality:

- **Triethoxysilyl Group (-Si(OEt)3):** These groups are susceptible to hydrolysis in the presence of moisture, forming reactive silanol groups (Si-OH). These silanols can then condense with each other to form stable siloxane bonds (Si-O-Si) or with hydroxyl groups on inorganic surfaces, making it an effective coupling agent.[1]
- **Chloromethyl Group (-CH2Cl):** This group serves as a reactive electrophilic center, readily undergoing nucleophilic substitution reactions. This allows for the covalent attachment of various organic functionalities.[1][2]

This dual reactivity makes it a valuable precursor for synthesizing a wide array of functional silanes.[2] Key applications include:

- **Coupling Agent:** It acts as a molecular bridge between organic polymers and inorganic materials, enhancing adhesion and improving the mechanical properties of composites, coatings, and adhesives.[1]

- **Surface Modifier:** It can be used to alter the surface properties of materials like glass and metals.^[1]
- **Intermediate in Synthesis:** It is a starting material for the synthesis of other organosilanes, such as amino-functional silanes, by reacting the chloromethyl group with various nucleophiles.^{[2][3]} In the pharmaceutical and biotechnology sectors, related compounds like chloromethyl trimethoxysilane are used as reactive intermediates for synthesizing compounds such as amino acids and peptides, and as crosslinking agents for biomolecules.^[8]

Experimental Protocols

While large-scale industrial synthesis often employs processes like the Müller-Rochow process, laboratory-scale synthesis of functionalized silanes frequently involves Grignard reactions.^[9]^[10] The following is a representative protocol for the synthesis of a functionalized silane using a Grignard reagent with a chloromethyl-substituted silane as a precursor, adapted for educational purposes.

Synthesis of a Functionalized Silane via Grignard Reaction

This protocol outlines the general steps for reacting a chloromethyl-substituted chlorosilane with a Grignard reagent.

Materials:

- Chloromethyltrichlorosilane
- Magnesium turnings
- Bromobenzene (as an example to form Phenylmagnesium Bromide)
- Anhydrous diethyl ether or Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Inert atmosphere setup (e.g., nitrogen or argon line)

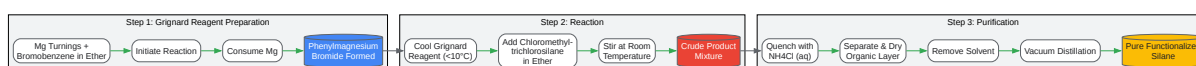
Procedure:

- Preparation of the Grignard Reagent (Phenylmagnesium Bromide):
 - Flame-dry a three-necked flask equipped with a dropping funnel, reflux condenser, and magnetic stirrer under an inert atmosphere.
 - Place magnesium turnings in the flask.
 - Add a solution of bromobenzene in anhydrous diethyl ether dropwise through the dropping funnel to initiate the reaction.
 - Stir the mixture until the magnesium has been consumed.
- Reaction with Chloromethyltrichlorosilane:
 - Cool the freshly prepared Grignard reagent in an ice bath.
 - Add a solution of chloromethyltrichlorosilane in anhydrous diethyl ether dropwise to the Grignard reagent, maintaining the reaction temperature below 10 °C.^[10]
 - After the addition is complete, allow the mixture to warm to room temperature and stir for several hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.

- Separate the organic layer.
- Wash the organic layer with brine, then dry it over anhydrous magnesium sulfate.[10]
- Filter the solution and remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or recrystallization.[10]

Visualizations

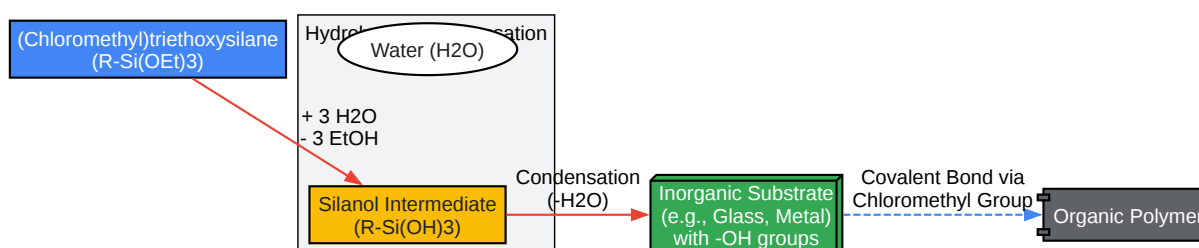
Logical Workflow for Silane Synthesis



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Caption: Workflow for the synthesis of a functionalized silane via a Grignard reaction.

Signaling Pathway of **(Chloromethyl)triethoxysilane** as a Coupling Agent



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Caption: Mechanism of **(Chloromethyl)triethoxysilane** as a coupling agent.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. nbinnno.com [nbinnno.com]
- 3. Chloromethyltriethoxysilane | 15267-95-5 [chemicalbook.com]
- 4. Silane, (chloromethyl)triethoxy- | C₇H₁₇ClO₃Si | CID 84858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. (Chloromethyl)triethoxysilane 96 15267-95-5 [sigmaaldrich.com]
- 7. innospk.com [innospk.com]
- 8. innospk.com [innospk.com]
- 9. The Müller-Rochow synthesis of chloromethylsilanes [chemiedidaktik.uni-wuppertal.de]
- 10. benchchem.com [benchchem.com]
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